

Chemical Identification: CAS Numbers and Synonyms

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Compound of Interest

Compound Name: *Reactive orange*

Cat. No.: *B035452*

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A variety of **Reactive Orange** dyes are used in industrial applications, each with unique identifiers. The following table summarizes the CAS numbers and common synonyms for several of these dyes to aid in their precise identification.

Reactive Orange Dye	CAS Number(s)	Synonyms
Reactive Orange 1	6522-74-3	-
Reactive Orange 4	12225-82-0, 70616-90-9	C.I. 18260
Reactive Orange 5	70210-21-8, 12237-97-7	C.I. 18279, Reactive Brilliant Orange K-GN
Reactive Orange 14	12225-86-4	C.I. 19138, Pidictive Orange M4R
Reactive Orange 16	12225-83-1, 12225-88-6, 20262-58-2, 12769-09-4	Remazol Brilliant Orange 3R, C.I. 17757
Reactive Orange 72	71902-15-3	C.I. 17754
Reactive Orange 78	71902-15-3	Reactive Orange X-GR
Reactive Orange 84	91261-29-9	Orange HER, Procion Orange H-ER, C.I. 292810
Reactive Orange 122	12220-12-1, 79809-27-1	Orange R-2RLN

Experimental Protocols

Detailed methodologies are crucial for the replication and advancement of scientific research. This section provides protocols for textile dyeing with **Reactive Orange 16** and its subsequent degradation.

Exhaust Dyeing of Cotton with Reactive Orange 16

This protocol outlines a standard laboratory procedure for dyeing cotton fabric with **Reactive Orange 16**.[\[1\]](#)

Materials:

- 10 g pre-scoured and bleached cotton fabric
- **Reactive Orange 16** dye
- Glauber's salt (anhydrous sodium sulfate)
- Soda ash (anhydrous sodium carbonate)
- Wetting/sequestering agent
- Non-ionic detergent
- Acetic acid
- Deionized water
- 250 mL beaker
- Thermostatically controlled water bath or laboratory dyeing machine
- Launder-Ometer (for wash fastness testing)

Procedure:

- Solution Preparation:

- Dye Stock Solution (1% w/v): Dissolve 1.0 g of **Reactive Orange 16** powder in deionized water and make up to 100 mL in a volumetric flask.
- Glauber's Salt Solution (200 g/L): Dissolve 20.0 g of anhydrous sodium sulfate in deionized water and make up to 100 mL.
- Soda Ash Solution (100 g/L): Dissolve 10.0 g of anhydrous sodium carbonate in deionized water and make up to 100 mL.

- Dye Bath Preparation:
 - In a 250 mL beaker, add 170 mL of deionized water.
 - Add 10 mL of the 200 g/L Glauber's salt solution.
 - Add 0.2 g of a wetting/sequestering agent and stir until dissolved.
- Dyeing - Exhaustion Phase:
 - Place the beaker in a water bath and introduce the cotton fabric.
 - Start agitation and raise the temperature to 60°C.
 - Add 10 mL of the 1% **Reactive Orange 16** stock solution.
 - Continue for 30 minutes.
- Dyeing - Fixation Phase:
 - Add 10 mL of the 100 g/L soda ash solution.
 - Continue dyeing at 60°C for another 60 minutes.
- After-treatment (Wash-off):
 - Rinse the dyed fabric thoroughly with cold water.
 - Neutralize by rinsing in a 1 g/L acetic acid solution for 5 minutes.

- Perform a soaping wash with 2 g/L non-ionic detergent at 95°C for 15 minutes.
- Rinse with hot and then cold water until the water is clear.
- Air-dry the fabric.

Photocatalytic Degradation of Reactive Orange 16

This protocol describes the degradation of **Reactive Orange** 16 using a photocatalyst under visible light.[\[2\]](#)[\[3\]](#)

Materials:

- **Reactive Orange** 16 (RO16) solution (e.g., 40 ppm)
- Ag-AgCl/BiOCl nanocomposite photocatalyst
- Deionized water
- Test tubes
- Magnetic stirrer
- Visible light source (e.g., 50W LED)
- Centrifuge
- UV-Vis Spectrophotometer

Procedure:

- Catalyst Loading: Add a specific amount of the photocatalyst (e.g., 7.5 mg) to a test tube containing a defined volume of the RO16 solution (e.g., 10 mL).
- Adsorption-Desorption Equilibrium: Stir the mixture on a magnetic stirrer in the dark for 30 minutes to reach equilibrium.
- Photocatalytic Reaction: Irradiate the mixture with the visible light source for a specified duration (e.g., 90 minutes), continuing to stir.

- Sample Analysis: At regular intervals, withdraw aliquots, centrifuge to separate the catalyst, and measure the absorbance of the supernatant at the maximum wavelength of RO16 ($\lambda_{\text{max}} = 494 \text{ nm}$) using a UV-Vis spectrophotometer.

Quantitative Data Summary

The following tables present quantitative data related to the dyeing process and degradation of **Reactive Orange 16**.

Table 1: Typical Exhaust Dyeing Recipe Parameters for Cotton with **Reactive Orange 16**[1]

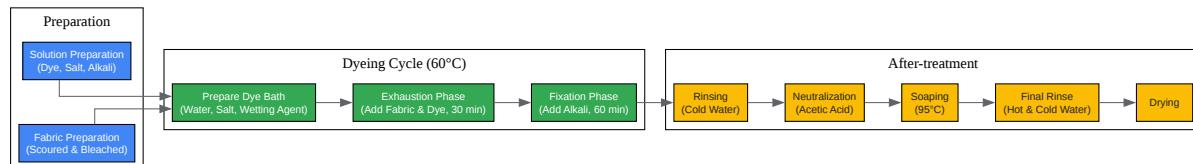
Parameter	Concentration/Value	Purpose
Reactive Orange 16	0.5 - 4.0% (on weight of fabric)	Colorant
Glauber's Salt (Na_2SO_4)	20 - 80 g/L	Promotes dye exhaustion
Soda Ash (Na_2CO_3)	5 - 20 g/L	Creates alkaline pH for fixation
Liquor Ratio	1:10 - 1:20	Ratio of liquid to fabric weight
Temperature	60°C	Optimal for fixation
Time	60 - 90 minutes	Duration of dyeing process

Table 2: Photocatalytic Degradation Efficiency of **Reactive Orange 16**[3]

Catalyst	Catalyst Loading	Initial Dye Concentration	Irradiation Time	Degradation Efficiency
Ag-AgCl/BiOCl	7.5 mg in 10 mL	40 ppm	90 minutes	92%

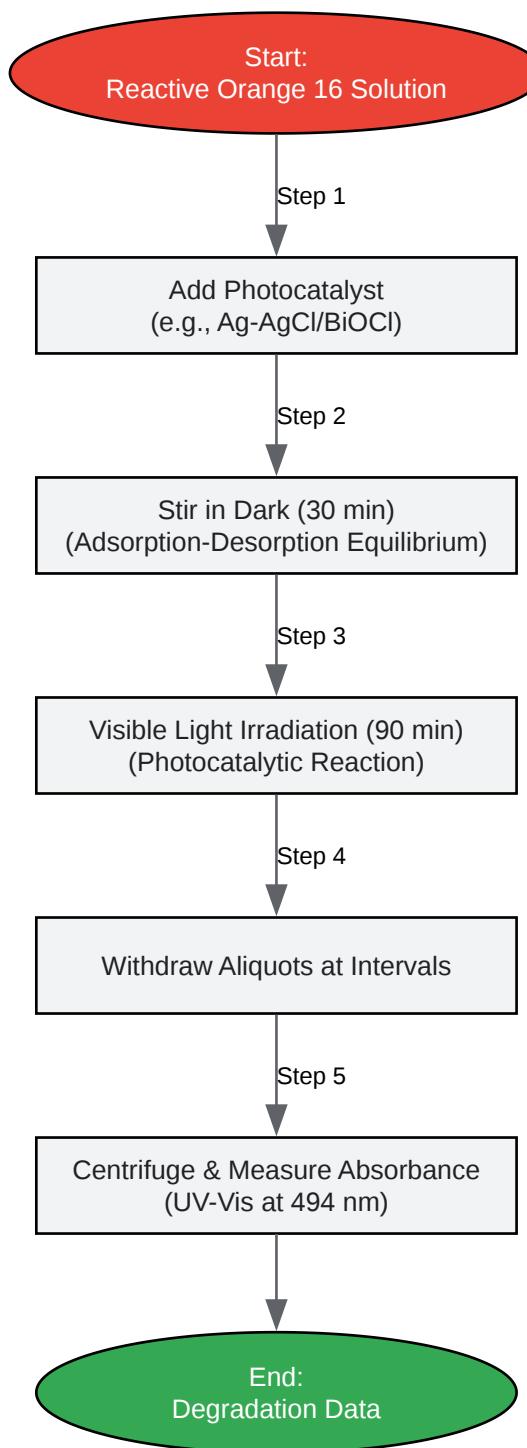
Visualized Workflows and Pathways

The following diagrams, generated using Graphviz, illustrate key processes related to **Reactive Orange** dyes.



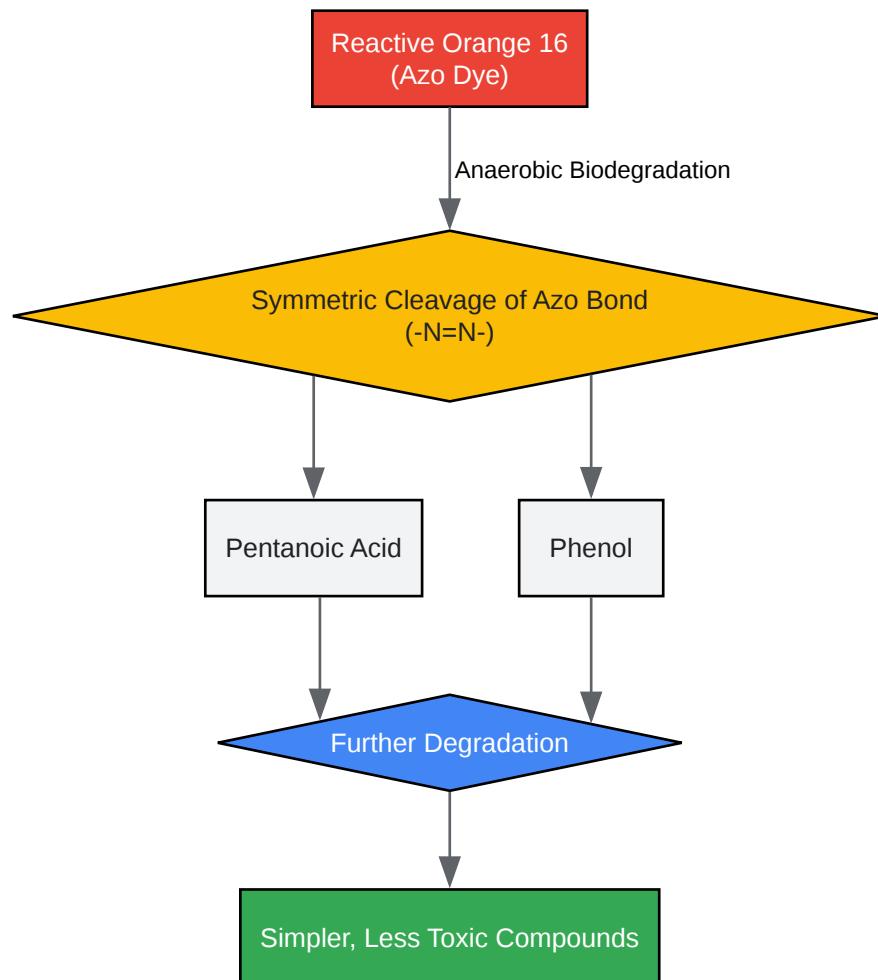
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Caption: Workflow for the exhaust dyeing of cotton with **Reactive Orange 16**.



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Caption: Experimental workflow for the photocatalytic degradation of **Reactive Orange 16**.



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Caption: Proposed pathway for the anaerobic biodegradation of **Reactive Orange 16**.^[4]

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